

# Application Notes and Protocols for KN-17

## Peptide Synthesis and Purification

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### Compound of Interest

Compound Name: **KN-17**

Cat. No.: **B12382920**

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## Introduction

**KN-17** is a truncated 17-amino acid cationic peptide derived from cecropin B, a naturally occurring antimicrobial peptide.<sup>[1][2]</sup> It has demonstrated significant antibacterial and anti-inflammatory properties, making it a promising candidate for further investigation in drug development, particularly for applications such as preventing peri-implantitis.<sup>[1][2]</sup> These application notes provide detailed protocols for the chemical synthesis of **KN-17** using Fmoc-based solid-phase peptide synthesis (SPPS) and its subsequent purification by reversed-phase high-performance liquid chromatography (RP-HPLC).

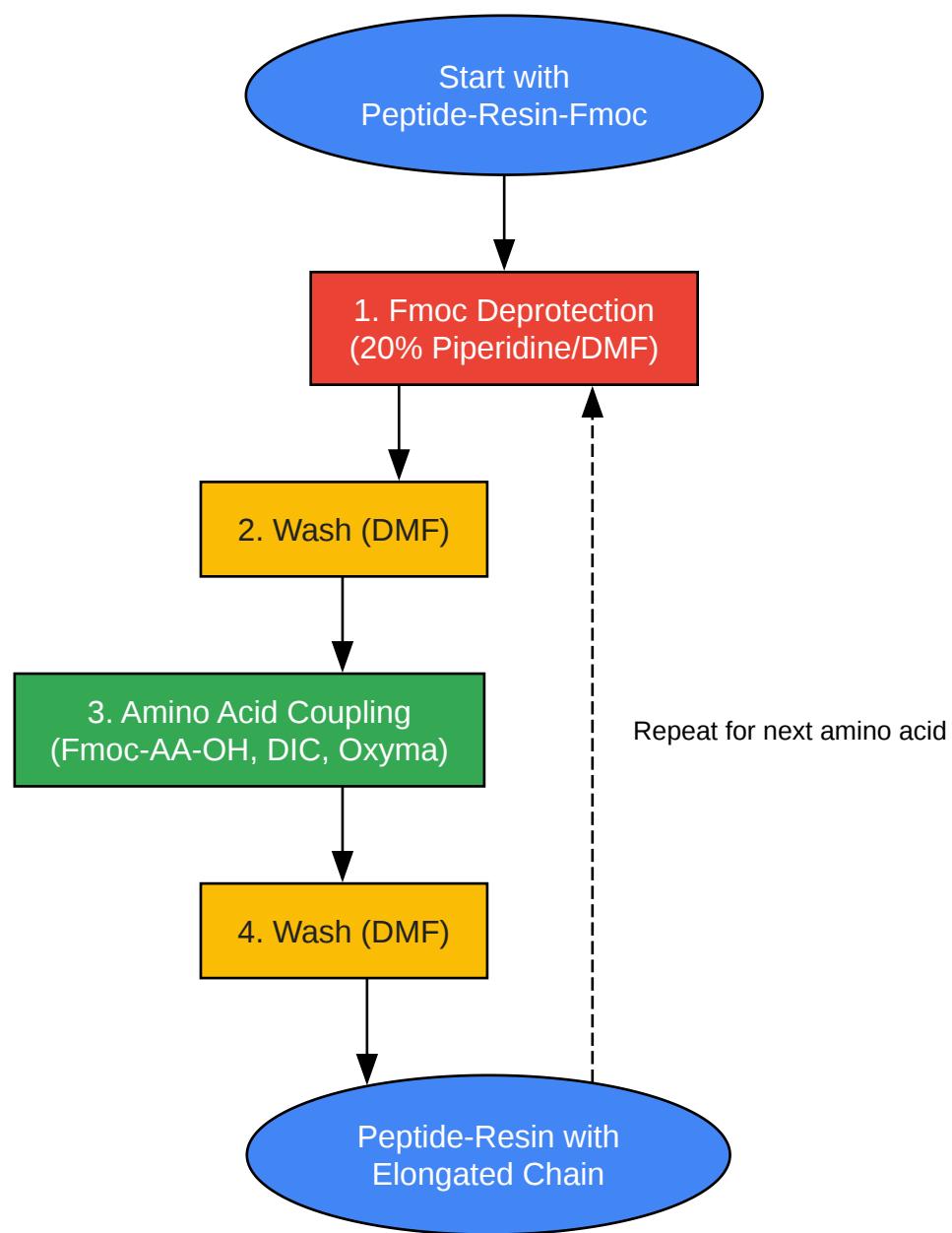
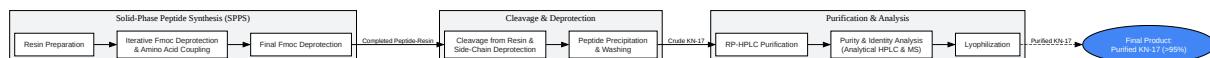
## Physicochemical Properties of KN-17

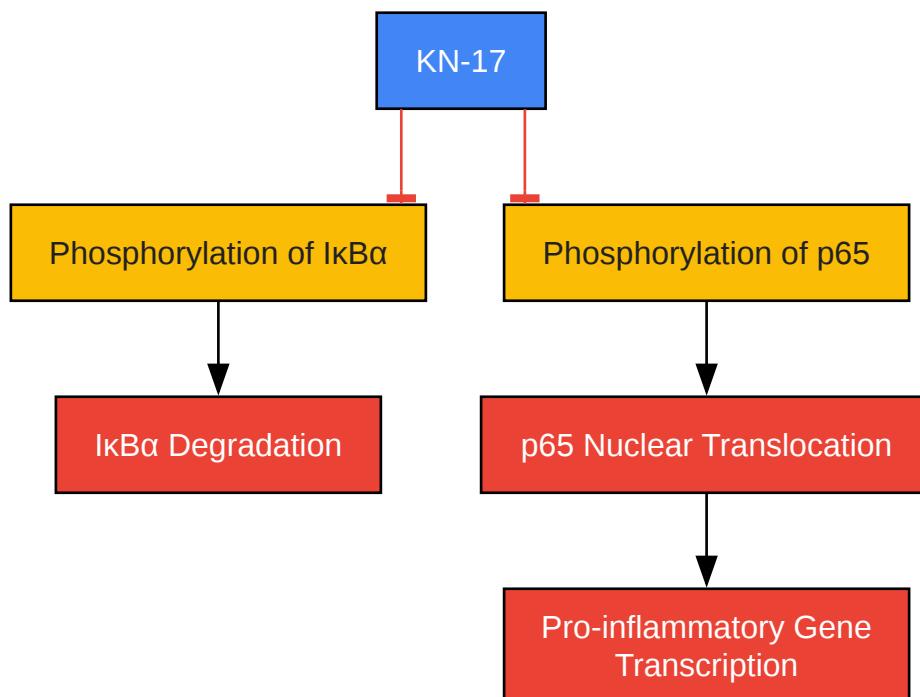
A summary of the key physicochemical properties of the **KN-17** peptide is presented in Table 1.

Property	Value	Reference
Amino Acid Sequence	Lys-Trp-Lys-Val-Phe-Lys-Lys-Ile-Glu-Lys-Met-Gly-Arg-Asn-Ile-Arg-Asn	Inferred from Cecropin B sequence and KN-17's designation as a truncated form
Molecular Weight	2174.70 Da	<a href="#">[1]</a>
Number of Amino Acids	17	<a href="#">[1]</a>
Net Charge	+6	<a href="#">[1]</a>
Hydrophobic Residues	35%	<a href="#">[1]</a>
Purity (Post-HPLC)	>95%	<a href="#">[2]</a>

## KN-17 Peptide Synthesis and Purification Workflow

The overall workflow for obtaining purified **KN-17** peptide is outlined below. The process begins with the stepwise addition of amino acids on a solid support (SPPS), followed by cleavage from the support and removal of protecting groups, and finally, purification of the crude peptide to a high degree of homogeneity.



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## References

- 1. Antibacterial and Anti-Inflammatory Properties of Peptide KN-17 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
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